

4-Benzylxyphenylacetyl Chloride safety data sheet (SDS)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **4-Benzylxyphenylacetyl Chloride**

Cat. No.: **B1280455**

[Get Quote](#)

An In-depth Technical Guide to the Safety of **4-Benzylxyphenylacetyl Chloride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety information for **4-Benzylxyphenylacetyl Chloride** (CAS No: 39188-62-0), a chemical intermediate used in various research and development applications. The following sections detail the compound's properties, hazards, handling procedures, and emergency protocols, compiled from available safety data sheets and chemical databases.

Chemical Identification and Properties

4-Benzylxyphenylacetyl Chloride is an acyl chloride derivative. Its reactivity is primarily dictated by the acyl chloride group, which is susceptible to hydrolysis.

| Identifier | Value | Source |
|-------------------|--|---|
| Chemical Name | 2-[4-(Phenylmethoxy)phenyl]acetyl chloride | [1] |
| Synonyms | 4-Benzoyloxyphenylacetyl chloride, 4-Phenylmethoxyphenylacetylchloride | [1] |
| CAS Number | 39188-62-0 | [1] [2] [3] |
| Molecular Formula | C ₁₅ H ₁₃ ClO ₂ | [1] [3] |
| Molecular Weight | 260.72 g/mol | [1] |
| InChI Key | GZAGJMNAVUCWGM-UHFFFAOYSA-N | [3] |

Physical and Chemical Data

The compound is a solid at room temperature with limited water solubility.[\[1\]](#)[\[2\]](#) Its high boiling point and flash point indicate low volatility under standard conditions.

| Property | Value | Source |
|---------------|--|---|
| Physical Form | White to off-white to light yellow powder to crystal | |
| Melting Point | 74°C | [1] [2] [3] |
| Boiling Point | 387.6°C at 760 mmHg (Predicted/Calculated) | [1] [2] [3] |
| Density | 1.21 g/cm ³ (Predicted) | [1] [2] [3] |
| Flash Point | 142.3°C (Calculated) | [1] [3] |
| Solubility | Soluble in Methanol, Toluene; Reacts with water | [1] [2] [4] |

Hazard Identification and Classification

This compound is classified as a hazardous substance, primarily due to its corrosive nature. Contact with moisture or water will produce hydrogen chloride gas, which is toxic and corrosive. [4][5][6]

| Hazard Class | GHS Pictogram | Signal Word | Hazard Statement | Source |
|--|---------------|-------------|---|--------|
| Corrosive to metals | GHS05 | Danger | H290: May be corrosive to metals | |
| Corrosion/Irritation | GHS05 | Danger | H314: Causes severe skin burns and eye damage | |
| Eye Damage/Irritation | GHS05 | Danger | H314: Causes severe skin burns and eye damage | |
| Specific target organ toxicity (single exposure) | GHS07 | Warning | H335: May cause respiratory irritation | [6] |

Experimental Protocols: Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **4-Benzylxyloxyphenylacetyl Chloride** to prevent exposure and ensure chemical integrity.

General Handling:

- Ventilation: Always handle this compound inside a certified chemical fume hood to avoid inhalation of dust or vapors.[4][7]
- Inert Atmosphere: Due to its sensitivity to moisture and air, it should be handled and stored under an inert atmosphere (e.g., nitrogen or argon).[4][7]

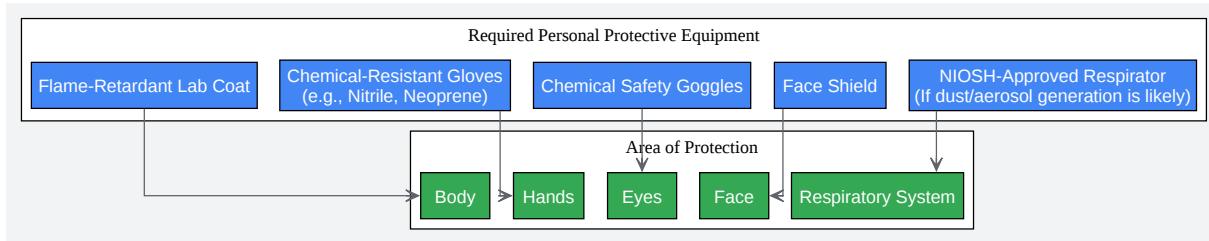
- **Avoidance:** Do not allow the chemical to come into contact with water, skin, eyes, or clothing.
[\[4\]](#) Do not breathe dust, mists, or vapors.[\[4\]](#)[\[7\]](#)
- **Ignition Sources:** Keep away from open flames, hot surfaces, and other sources of ignition.
[\[4\]](#)

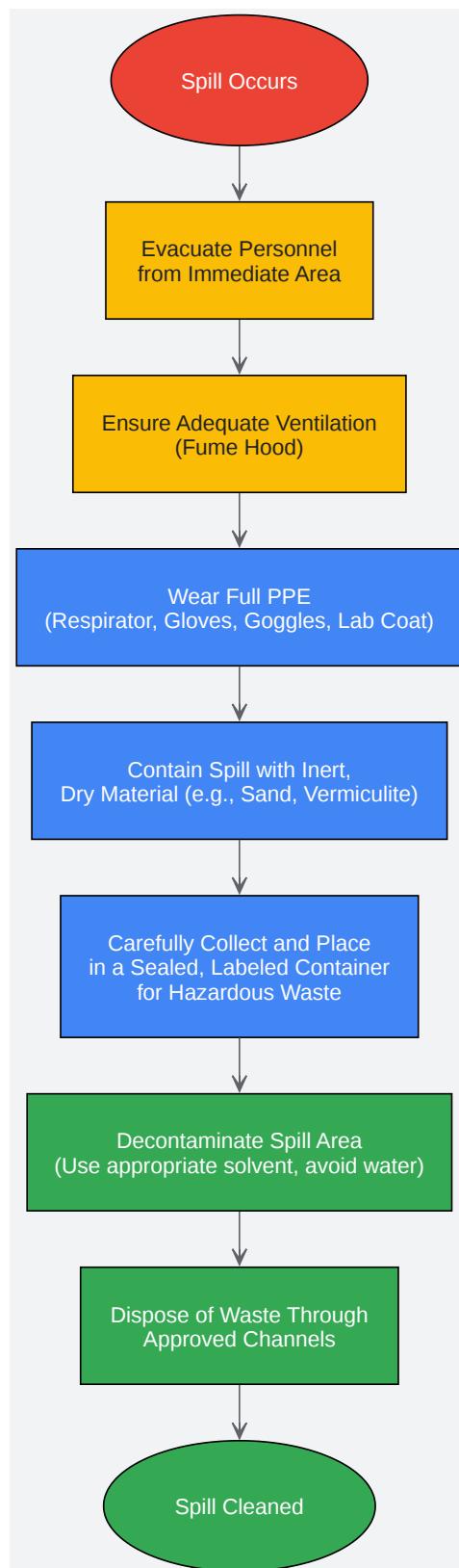
Storage:

- **Container:** Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[4\]](#)[\[7\]](#)
- **Location:** Store in a designated corrosives area.[\[4\]](#)[\[5\]](#)
- **Incompatibles:** Segregate from incompatible materials such as water, strong oxidizing agents, strong bases, alcohols, amines, and metals.[\[4\]](#)[\[5\]](#)

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is required. The following diagram illustrates the essential PPE for handling this corrosive material.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-BENZYLOXYPHENYLACETYL CHLORIDE | 39188-62-0 | lookchem [lookchem.com]
- 2. 4-BENZYLOXYPHENYLACETYL CHLORIDE CAS#: 39188-62-0 [m.chemicalbook.com]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [4-Benzylxyphenylacetyl Chloride safety data sheet (SDS)]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1280455#4-benzylxyphenylacetyl-chloride-safety-data-sheet-sds>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com